

# 4-Isopropylbenzylamine CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Isopropylbenzylamine

Cat. No.: B1295359

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## An In-depth Technical Guide to 4-Isopropylbenzylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Isopropylbenzylamine**, a substituted benzylamine compound. This document outlines its chemical and physical properties, available toxicological data, and relevant experimental protocols. It is intended to serve as a valuable resource for professionals in research and development.

## Core Chemical and Physical Properties

**4-Isopropylbenzylamine** is a chemical compound with the molecular formula  $C_{10}H_{15}N$ . It is a structural isomer of N-isopropylbenzylamine and methamphetamine. While it has applications as a precursor and intermediate in organic synthesis, it is crucial to distinguish it from its more extensively studied isomer, N-isopropylbenzylamine, particularly in biological contexts.

Property	Value	Citation(s)
CAS Number	4395-73-7	[1]
Molecular Formula	C10H15N	[1]
Molecular Weight	149.24 g/mol	[1]
Physical State	Liquid	
Appearance	Colorless	
Purity	Min. 98.0% (GC, T)	
Refractive Index	1.52	
Specific Gravity	0.94	
Boiling Point	85-95°C at 5 mmHg	
Flash Point	97.5°C	
Vapor Pressure	0.0687 mmHg at 25°C	

## Toxicological Profile and Biological Activity of Isomer N-Isopropylbenzylamine

It is critical to note that the majority of toxicological and biological research has been conducted on the isomer N-Isopropylbenzylamine (CAS: 102-97-6), due to its use as an adulterant for methamphetamine.[2][3] While these findings are not directly applicable to **4-Isopropylbenzylamine**, they provide a framework for potential areas of investigation.

Anecdotal reports from users of N-isopropylbenzylamine suggest side effects such as headaches and confusion.[2] Laboratory studies on neuronal cell lines (SN4741, SH-SY5Y, and PC12) have shown that N-isopropylbenzylamine can induce cell death.[4] The mechanism of this toxicity is believed to be linked to an increase in intracellular nitric oxide (NO) levels through the activation of neuronal nitric oxide synthase (nNOS).[4][5][6]

Biological Target/Effect (for N-Isopropylbenzylamine)	Finding	Cell Lines Studied	Citation(s)
Cytotoxicity	Induces cell death with an IC50 of approximately 1-3 mM.	SN4741, SH-SY5Y, PC12	[4]
Nitric Oxide (NO) Production	Time- and concentration-dependently increases intracellular NO.	SN4741	[4]
nNOS Expression	Facilitates the expression of neuronal nitric oxide synthase.	SN4741	[4]
Abuse Potential	Induces conditioned place preference in animal models, suggesting reinforcing effects.	-	[6][7]
Psychomotor Stimulation	Potency of psychomotor stimulation and reinforcing effectiveness are lower than those of methamphetamine.	-	[7]

## Experimental Protocols

### Synthesis of N-Isopropylbenzylamine via Reductive Amination

This protocol describes a general method for the synthesis of N-isopropylbenzylamine, which could be adapted for **4-isopropylbenzylamine**.

Materials:

- Appropriate carbonyl compound (1 mmol)
- 2,2,2-Trifluoroethanol (TFE) (2 mL)
- Appropriate amine (1 mmol)
- Sodium borohydride (NaBH<sub>4</sub>) (1.2 mmol)
- Hexane
- Ethyl acetate (EtOAc)

Procedure:

- A solution of the carbonyl compound in TFE is magnetically stirred at 35-40°C.[8][9]
- After 5 minutes, the amine is added, and the mixture is vigorously stirred.[8][9]
- After another 5 minutes, NaBH<sub>4</sub> is added.[8][9]
- The reaction progress is monitored by Thin Layer Chromatography (TLC) using a hexane-EtOAc (4:1) mobile phase.[8][9]
- Upon completion, the mixture is filtered, and the residue is washed with TFE.[8][9]
- The solvent is removed by distillation.[8][9]
- If necessary, the crude product can be purified by crystallization or silica gel column chromatography with an EtOAc-hexane eluent.[8][9]

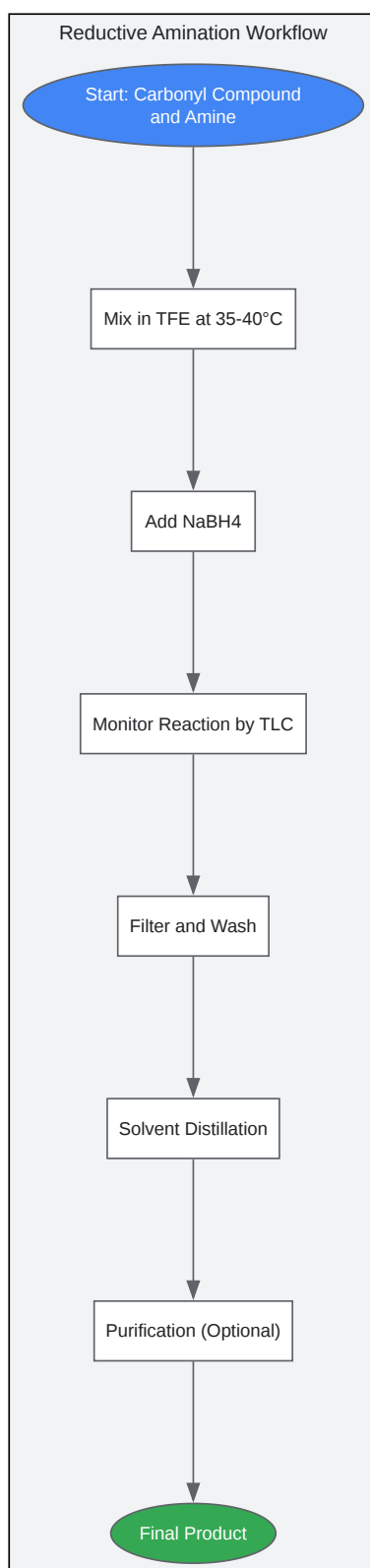
## Cell Viability Assay (MTT Assay) for N-Isopropylbenzylamine

This protocol was used to determine the cytotoxicity of N-isopropylbenzylamine in neuronal cell lines.

Procedure:

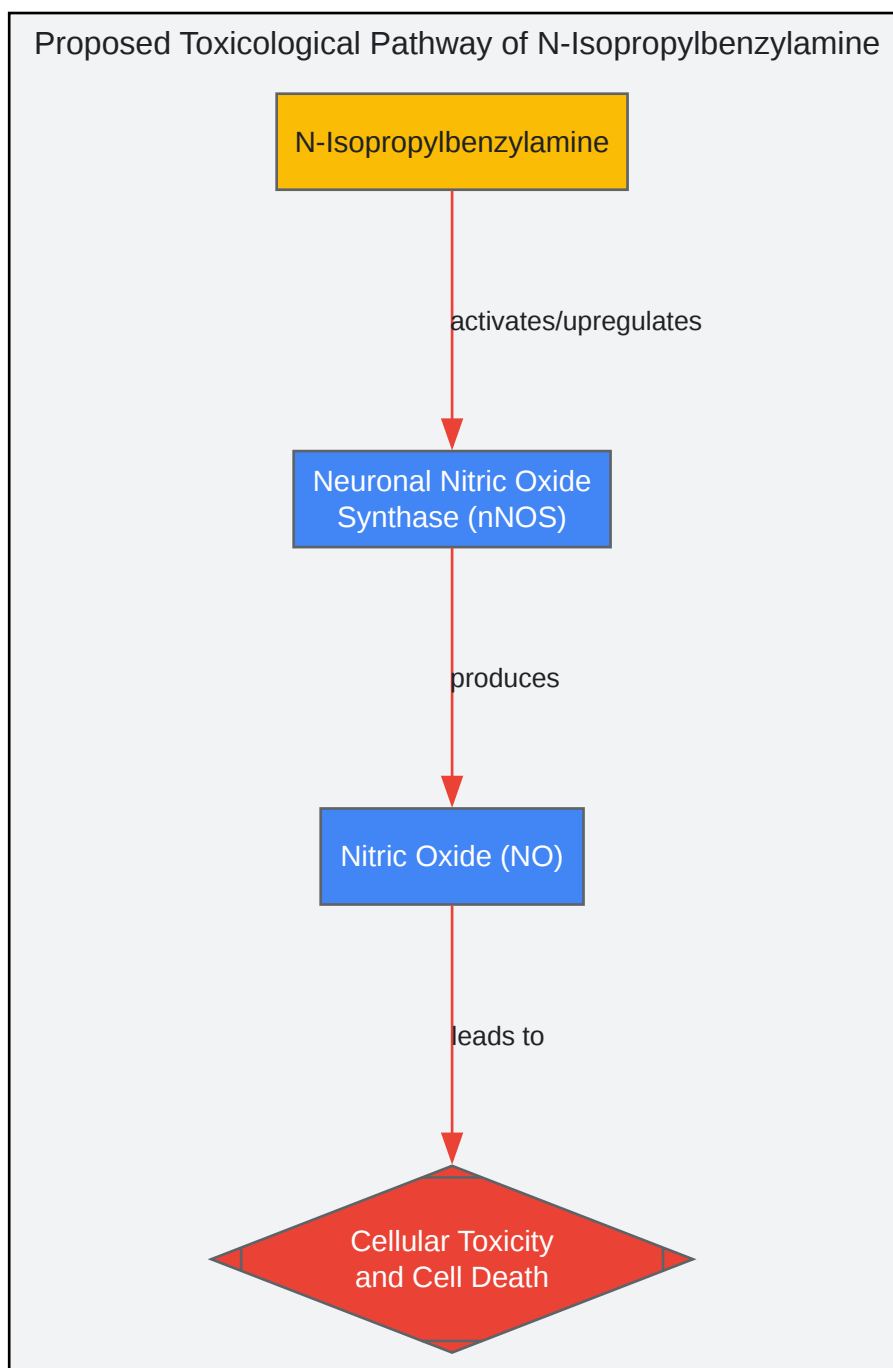
- Neuronal cell lines (SN4741, SH-SY5Y, or PC12) are cultured under standard conditions.
- The cells are incubated with varying concentrations of N-isopropylbenzylamine for 24 hours.  
[4]
- Following incubation, the cell viability is assessed using an MTT assay.[4]
- The IC50 value, the concentration at which 50% of cell viability is lost, is then calculated.[4]

## Visualizations



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Caption: A generalized workflow for the synthesis of benzylamines via reductive amination.



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Caption: The proposed mechanism of N-isopropylbenzylamine-induced neurotoxicity.

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